

Grundlagen der "Eisenlactat"-Aufnahme durch Säugetierzellen: Ein technischer Leitfaden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenlactat

Cat. No.: B12335291

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Einleitung

Eisen ist ein lebenswichtiger Mikronährstoff für Säugetierzellen und spielt eine entscheidende Rolle bei einer Vielzahl von zellulären Prozessen, einschließlich Sauerstofftransport, DNA-Synthese und zellulärer Atmung.[1] Die Aufnahme und der Metabolismus von Eisen werden streng reguliert, um eine ausreichende Versorgung sicherzustellen und gleichzeitig die mit einem Eisenüberschuss verbundene Toxizität zu verhindern. **Eisenlactat**, ein Eisensalz der Milchsäure, wird als Eisenergänzungsmittel verwendet, und das Verständnis seiner zellulären Aufnahme ist für die Optimierung seiner therapeutischen Verwendung von entscheidender Bedeutung. Dieser Leitfaden bietet einen detaillierten technischen Überblick über die Kernmechanismen der **Eisenlactataufnahme** in Säugetierzellen, einschließlich der beteiligten Haupttransporter, der regulatorischen Signalwege und detaillierter experimenteller Protokolle zur Untersuchung dieser Prozesse.

Mechanismen der Eisenlactat-Aufnahme

Die vorherrschende Hypothese zur Aufnahme von **Eisenlactat** legt nahe, dass die Verbindung im extrazellulären Milieu in zweiwertiges Eisen (Fe^{2+}) und Lactationen dissoziiert. Das freigesetzte Fe^{2+} wird dann über etablierte Wege für Nicht-Transferrin-gebundenes Eisen (NTBI) in die Zelle transportiert.

Die zentrale Rolle des Divalenten Metalltransporters 1 (DMT1)

Der primäre Transporter, der für die Aufnahme von Fe^{2+} in Säugetierzellen verantwortlich ist, ist der Divalente Metalltransporter 1 (DMT1), auch bekannt als SLC11A2.[2][3][4][5] DMT1 ist ein integrales Membranprotein, das den kotransport von Fe^{2+} und Protonen über die Zellmembran vermittelt.[6] Studien an Caco-2-Zellen, einer etablierten In-vitro-Modelllinie für menschliche Darmepithelzellen, haben gezeigt, dass diese Zellen eine größere Fähigkeit haben, Eisen aus **Eisenlactat** im Vergleich zu anderen Metall-Lactaten und mit Citrat komplexiertem Eisen zu importieren.[7] Obwohl spezifische kinetische Daten für **Eisenlactat** rar sind, deuten Studien mit anderen Eisenverbindungen in Caco-2-Zellen darauf hin, dass die Aufnahme von Fe^{2+} durch DMT1 ein sättigbarer Prozess ist.[8]

Intrazellulärer Eisentransport und -metabolismus

Nach dem Eintritt in das Zytosol gelangt das Eisen in den labilen Eisenpool (LIP), wo es von intrazellulären Chaperonen gebunden wird, um seine Reaktivität zu steuern und es zu seinen Bestimmungsorten zu transportieren.[9] Das Eisen kann dann für verschiedene zelluläre Prozesse verwendet werden, wie z. B. die Synthese von Häm- und Eisen-Schwefel-Clustern in den Mitochondrien, oder es kann in Ferritin, dem primären Eisenspeicherprotein, gespeichert werden.[2][9]

Quantitative Daten zur Eisenaufnahme

Obwohl spezifische kinetische Parameter (K_m , V_{max}) für die Aufnahme von **Eisenlactat** in der wissenschaftlichen Literatur nicht umfassend dokumentiert sind, können wir Daten aus Studien mit anderen Eisenformen in relevanten Zellmodellen wie Caco-2 zusammenstellen, um einen vergleichenden Überblick zu geben.

Tabelle 1: Vergleichende Eisenaufnahme in Caco-2-Zellen

Eisenverbindung	Konzentration	Inkubationszeit	Messparameter	Ergebnis	Quelle
Eisenlactat	200 μ M	24 Stunden	Ferritinbildung	Höhere Aufnahme im Vergleich zu anderen Metall-Lactaten und Eisen-Citrat	[7]
Eisensulfat (FeSO_4)	1 μ M	1 Stunde	^{59}Fe -Aufnahme	0.58 ± 0.03 pmol/ μ g Zellprotein	[7]
Eisensulfat (FeSO_4)	Variiert	20 Minuten	Anfängliche Aufnahmerate	Sättigungskinetik beobachtet	[10]
Reduziertes Eisenpulver (43 μ m)	Nicht spezifiziert	Nicht spezifiziert	Ferritinbildung	Vergleichbare Bioverfügbarkeit wie FeSO_4	[11]
Ferric Pyrophosphate	20 μ M - 100 μ M	1 - 24 Stunden	Ferritinbildung	Dosis- und zeitabhängige Aufnahme	[12]

Anmerkung: Die Daten für **Eisenlactat** sind qualitativ. Quantitative kinetische Studien, die K_m und V_{max} für die **Eisenlactataufnahme** durch DMT1 bestimmen, sind erforderlich, um die Kinetik vollständig zu verstehen.

Signalwege und Regulierung

Die Aufnahme und der Metabolismus von Eisen werden durch ein komplexes Netzwerk von Signalwegen auf zellulärer und systemischer Ebene streng reguliert.

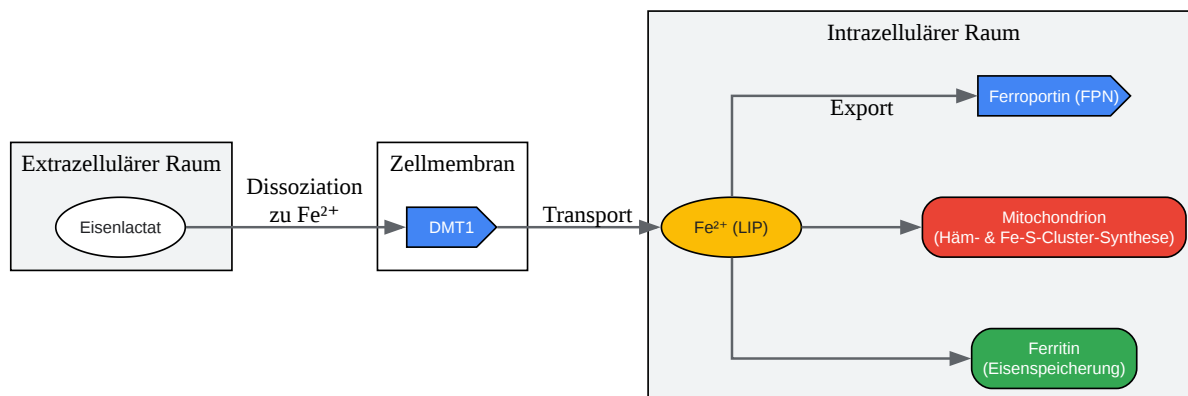
Das IRP/IRE-System: Zelluläre Eisen-Homöostase

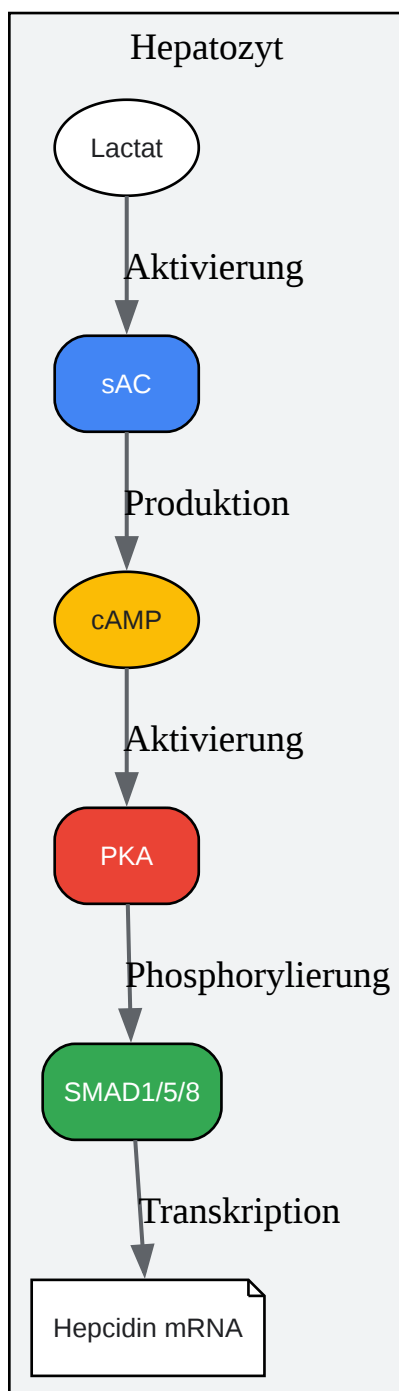
Auf zellulärer Ebene wird die Eisenhomöostase hauptsächlich durch das Eisen-regulatorische Protein (IRP)/Eisen-responsive Element (IRE)-System gesteuert.[1][2] Bei Eisenmangel binden IRPs an IREs in den mRNAs von Proteinen, die am Eisenstoffwechsel beteiligt sind.[13] Dies führt zu einer erhöhten Translation des Transferrin-Rezeptors 1 (TfR1) und des DMT1, was die Eisenaufnahme fördert, und zu einer verringerten Translation von Ferritin, was die Eisenspeicherung reduziert.[3]

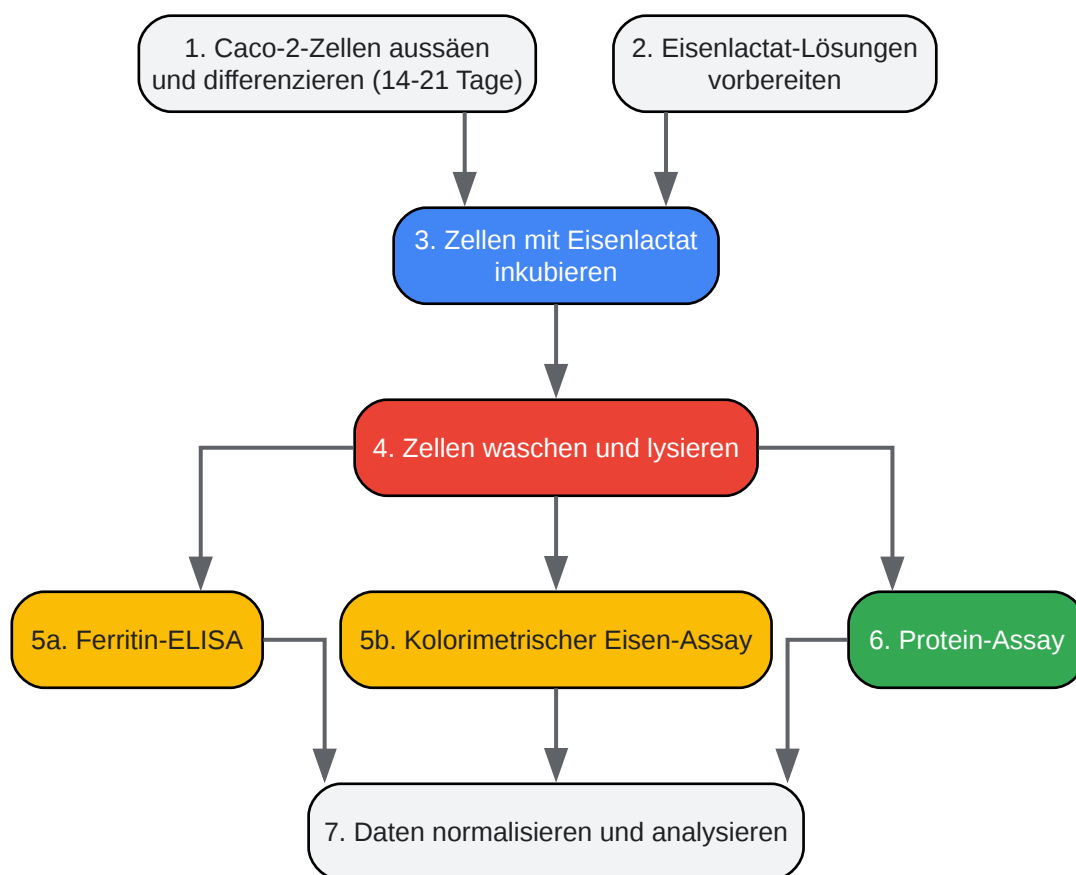
Lactat-vermittelte Regulierung

Jüngste Forschungen haben eine Rolle für Lactat bei der Regulierung der systemischen Eisenhomöostase aufgedeckt. Es wurde gezeigt, dass Lactat die Expression von Hepcidin, dem wichtigsten zirkulierenden Regulator des Eisenstoffwechsels, erhöht.[11][14] Lactat bindet an die lösliche Adenylylcyclase (sAC) und aktiviert diese, was zu einem Anstieg des zyklischen AMP (cAMP) und einer verstärkten Signalübertragung über den BMP-Signalweg (Bone Morphogenetic Protein) führt, was wiederum die Hepcidin-Expression stimuliert.[11][14] Hepcidin induziert dann den Abbau von Ferroportin, dem einzigen bekannten Eisen-Efflux-Transporter, und reduziert so die Eisenfreisetzung aus den Zellen in den Kreislauf.[14]

Visualisierung von Signalwegen







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fao.org [fao.org]
- 2. protocols.io [protocols.io]
- 3. researchgate.net [researchgate.net]
- 4. Mammalian iron metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. DMT1 and iron transport - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]

- 7. Effects of dietary factors on iron uptake from ferritin in Caco-2 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Iron Transport from Ferrous Bisglycinate and Ferrous Sulfate in DMT1-Knockout Human Intestinal Caco-2 Cells [mdpi.com]
- 9. WO2013057628A1 - Addition of iron to improve cell culture - Google Patents [patents.google.com]
- 10. The kinetics of iron uptake in vitro by human duodenal mucosa: studies in normal subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Comparison of iron uptake from reduced iron powder and FeSO₄ using the Caco-2 cell model: effects of ascorbic acid, phytic acid, and pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
- 13. Iron uptake, signaling, and sensing in plants - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Lactate Production can Function to Increase Human Epithelial Cell Iron Concentration - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Grundlagen der "Eisenlactat"-Aufnahme durch Säugetierzellen: Ein technischer Leitfaden]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12335291#grundlagen-der-eisenlactat-aufnahme-durch-s-uetierzellen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com